

3-(2-Thenoyl)propionic acid chemical properties and structure

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Compound of Interest

Compound Name: 3-(2-Thenoyl)propionic acid

Cat. No.: B188895

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An In-depth Technical Guide to **3-(2-Thenoyl)propionic Acid**: Chemical Properties and Structure

This technical guide provides a comprehensive overview of the chemical properties and structure of **3-(2-Thenoyl)propionic acid**, also known by its IUPAC name, 4-oxo-4-thiophen-2-ylbutanoic acid.^{[1][2][3]} This document is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed chemical information on this compound.

Nomenclature and Chemical Identifiers

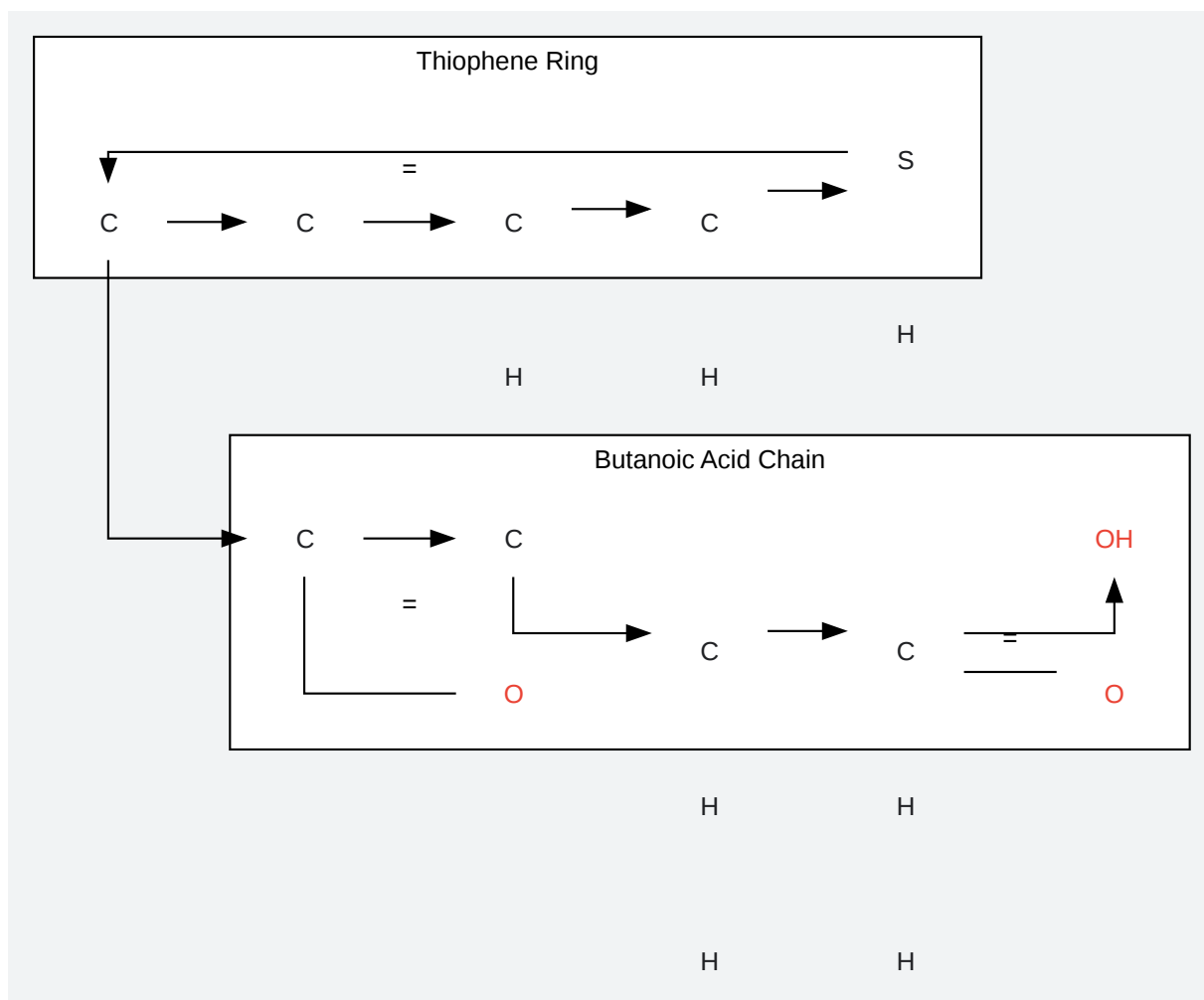
The compound is identified by various names and registry numbers across different chemical databases. A summary of these identifiers is presented in Table 1 for easy reference.

Table 1: Nomenclature and Chemical Identifiers for **3-(2-Thenoyl)propionic Acid**

Identifier	Value
IUPAC Name	4-oxo-4-thiophen-2-ylbutanoic acid[1][2][3]
Common Name	3-(2-Thenoyl)propionic acid[1][2][3]
Synonyms	4-keto-4-(2-thienyl)butyric acid, 4-oxo-4-(2-thienyl)butanoic acid, 4-Oxo-4-(thiophen-2-yl)butyric acid[1][2][3]
CAS Number	4653-08-1[1][2][3][4][5]
Molecular Formula	C ₈ H ₈ O ₃ S[1][2][3][4][6]
Molecular Weight	184.21 g/mol [1][2][4][5][6]
InChI	1S/C8H8O3S/c9-6(3-4-8(10)11)7-2-1-5-12-7/h1-2,5H,3-4H2,(H,10,11)[1][5]
InChIKey	ULJMYWHLMLRYSO-UHFFFAOYSA-N[1][2][5]
SMILES	C1=CSC(=C1)C(=O)CCC(=O)O[1][5][6][7]
EC Number	225-089-5[1][5]
PubChem CID	78385[1]

Chemical Structure

3-(2-Thenoyl)propionic acid is a carboxylic acid characterized by a thiophene ring attached to a butyric acid backbone through a ketone functional group. The molecule consists of a 4-oxobutanoic acid chain where the carbon at position 4 is bonded to the carbon at position 2 of a thiophene ring.



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Caption: 2D structure of 4-oxo-4-thiophen-2-ylbutanoic acid.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-(2-Thenoyl)propionic acid** is provided in Table 2.

Table 2: Chemical and Physical Properties

Property	Value
Appearance	Solid
Melting Point	116-121 °C[2][5]
Boiling Point	Data not available
Solubility	Data not available
pKa	Data not available
XLogP3-AA (Predicted)	0.7[1]

Reactivity and Stability

- **Stability:** The compound is reported to be chemically stable under standard ambient conditions (room temperature).
- **Hazards:** It is classified as an irritant, causing skin and serious eye irritation.[1]
- **Reactivity:** Information on reactivity is limited. As a carboxylic acid and a ketone, it is expected to undergo reactions typical of these functional groups.

Experimental Protocols

Synthesis

A specific, detailed experimental protocol for the synthesis of **3-(2-Thenoyl)propionic acid** was not found in the reviewed literature. However, a method for the synthesis of a structurally related compound, 3-(2-Thienyl)propanoic acid, is described below to provide insight into potential synthetic strategies.

Synthesis of 3-(2-Thienyl)propanoic Acid[8]

This protocol describes the hydrogenation of 3-(2-thienyl)acrylic acid.

- **Materials:**
 - 3-(2-thienyl)acrylic acid (15.59 g, 0.10 mol)

- Palladium on carbon (10%, 4.2 g)
- Tetrahydrofuran (THF) (130 mL)
- Celite
- Procedure:
 - A solution of 3-(2-thienyl)acrylic acid in tetrahydrofuran is prepared.
 - 10% Palladium on carbon is added to the solution.
 - The mixture is subjected to Parr hydrogenation conditions at 45 psi at room temperature for approximately 24 hours.
 - After the reaction is complete, the mixture is filtered through Celite.
 - The filtrate is concentrated to dryness to yield a brown-colored solid.
 - The solid is recrystallized from water to isolate the final product.
- Yield: 9.32 g (60%) of 3-(2-Thienyl)propanoic acid as a mixture of white and tan colored needles.[8]

Analysis

A specific analytical method for **3-(2-Thienyl)propionic acid** was not found. However, a general method for the analysis of propionates in bread samples using High-Performance Liquid Chromatography (HPLC) is outlined below and could be adapted.

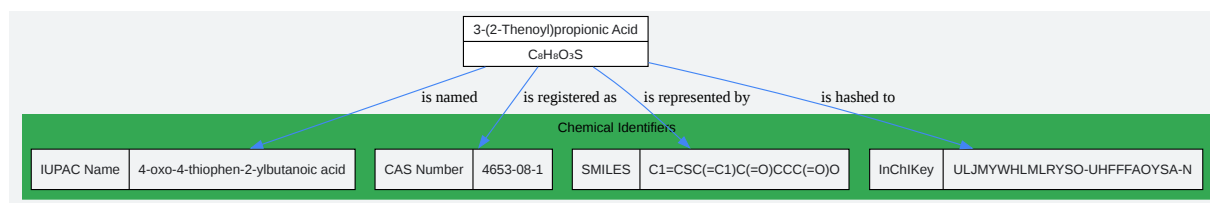
General HPLC Method for Propionic Acid Determination[9]

- Instrumentation:
 - HPLC system with a UV detector.
 - C18 column.
- Chromatographic Conditions:

- Mobile Phase: A mixture of Na₂SO₄ (8.0 mM) + H₂SO₄ (1.0 mM) and acetonitrile (90:10, v/v).
- Detection Wavelength: 210 nm.
- Run Time: Separation can be achieved in under 8 minutes.
- Sample Preparation (Example from Bread Samples):
 - Mill the sample.
 - Extract with 0.1 mol L⁻¹ NaOH solution under ultrasonic irradiation.
- Linearity: The method was reported to be linear in the range of 10-1000 mg L⁻¹ with a regression coefficient (r²) higher than 0.99.[9]

Logical Relationships and Workflows

The following diagram illustrates the relationship between the chemical compound and its various identifiers, which are crucial for database searches and regulatory submissions.



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Caption: Relationship between the compound and its key identifiers.

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